

Application Notes and Protocols: N-Nitroso Epinephrine Reference Standard

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Compound of Interest

Compound Name: *N-Nitroso Epinephrine*

CAS No.: 3006789-99-4

Cat. No.: B16341646

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso Epinephrine is the N-nitroso derivative of epinephrine, a critical neurotransmitter and hormone. Its presence in pharmaceutical products is a significant concern due to the classification of many nitrosamines as probable human carcinogens. This document provides detailed application notes and protocols for the use of the **N-Nitroso Epinephrine** reference standard in analytical method development, quality control, and research applications. The U.S. Food and Drug Administration (FDA) has set an acceptable intake (AI) limit for **N-Nitroso Epinephrine** at 100 ng/day, underscoring the need for sensitive and accurate analytical methods.^[1]

Chemical Information:

Parameter	Value
Chemical Name	(R)-N-(2-(3,4-dihydroxyphenyl)-2-hydroxyethyl)-N-methylnitrous amide[1][2]
Synonyms	N-Nitroso Racepinephrine
Molecular Formula	C ₉ H ₁₂ N ₂ O ₄
Molecular Weight	212.2 g/mol [2]
CAS Number	3006789-99-4[1]

Analytical Applications

The **N-Nitroso Epinephrine** reference standard is primarily used for the development, validation, and quality control of analytical methods to detect and quantify this impurity in epinephrine-containing drug substances and products.[1][2][3]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

This protocol provides a general framework for the analysis of **N-Nitroso Epinephrine** by LC-MS/MS. Method optimization and validation are required for specific matrices.

2.1.1. Sample Preparation:

- **Drug Substance:** Accurately weigh approximately 50 mg of the epinephrine drug substance into a suitable volumetric flask. Dissolve and dilute to volume with an appropriate solvent (e.g., methanol or a mixture of methanol and water).
- **Drug Product (e.g., Injection):** Dilute the drug product with a suitable solvent to achieve a theoretical concentration of **N-Nitroso Epinephrine** within the calibration range.
- **Filtration:** Filter the prepared sample solution through a 0.22 µm syringe filter before injection.

2.1.2. Chromatographic Conditions (Suggested Starting Point):

Parameter	Recommended Condition
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Methanol
Gradient	Start with 5% B, ramp to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L

2.1.3. Mass Spectrometry Conditions (Suggested Starting Point):

Parameter	Recommended Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Multiple Reaction Monitoring (MRM) Transitions	To be determined by infusing a standard solution of N-Nitroso Epinephrine. A probable precursor ion would be the protonated molecule $[M+H]^+$. Product ions would result from fragmentation of the precursor.
Dwell Time	100 ms
Collision Energy	To be optimized for each transition.
Source Temperature	500 °C

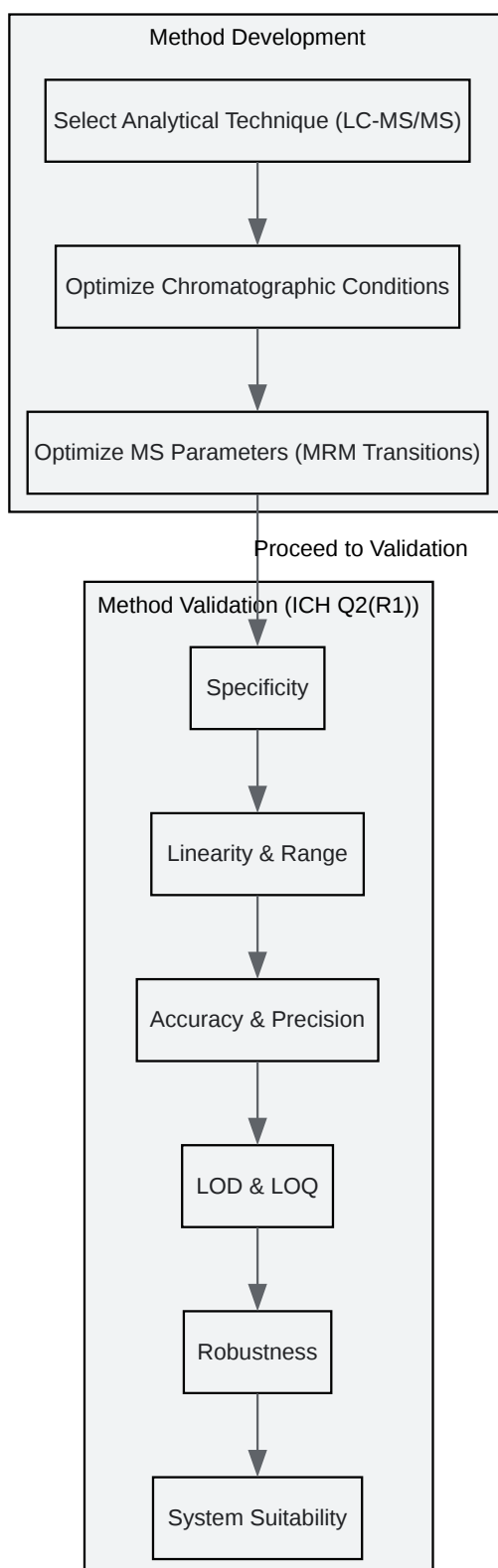
2.1.4. Quantitative Data (Hypothetical Example for Method Performance):

The following table presents hypothetical performance data for a validated LC-MS/MS method for **N-Nitroso Epinephrine**. Actual values must be determined experimentally.

Parameter	Expected Value
Retention Time	~ 5.2 min
Precursor Ion (m/z)	213.1
Product Ion 1 (m/z)	166.1 (Loss of NO and CH ₃)
Product Ion 2 (m/z)	107.1 (Further fragmentation)
Limit of Detection (LOD)	0.05 ng/mL
Limit of Quantification (LOQ)	0.15 ng/mL
Linearity (r ²)	> 0.995
Recovery	90-110%
Precision (%RSD)	< 15%

Experimental Workflows

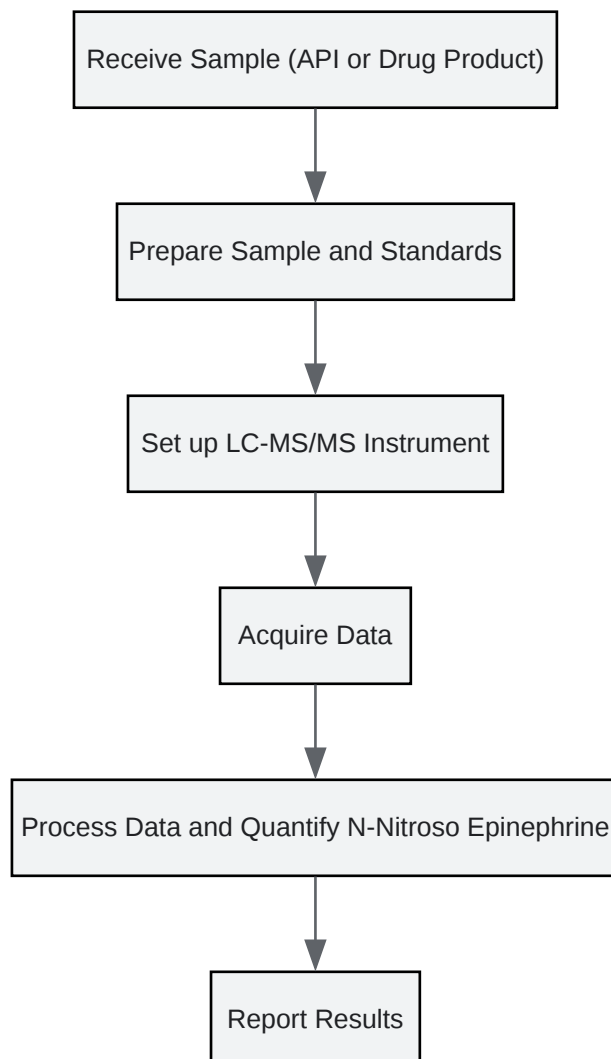
Method Development and Validation Workflow



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Caption: Workflow for analytical method development and validation.

Sample Analysis Workflow



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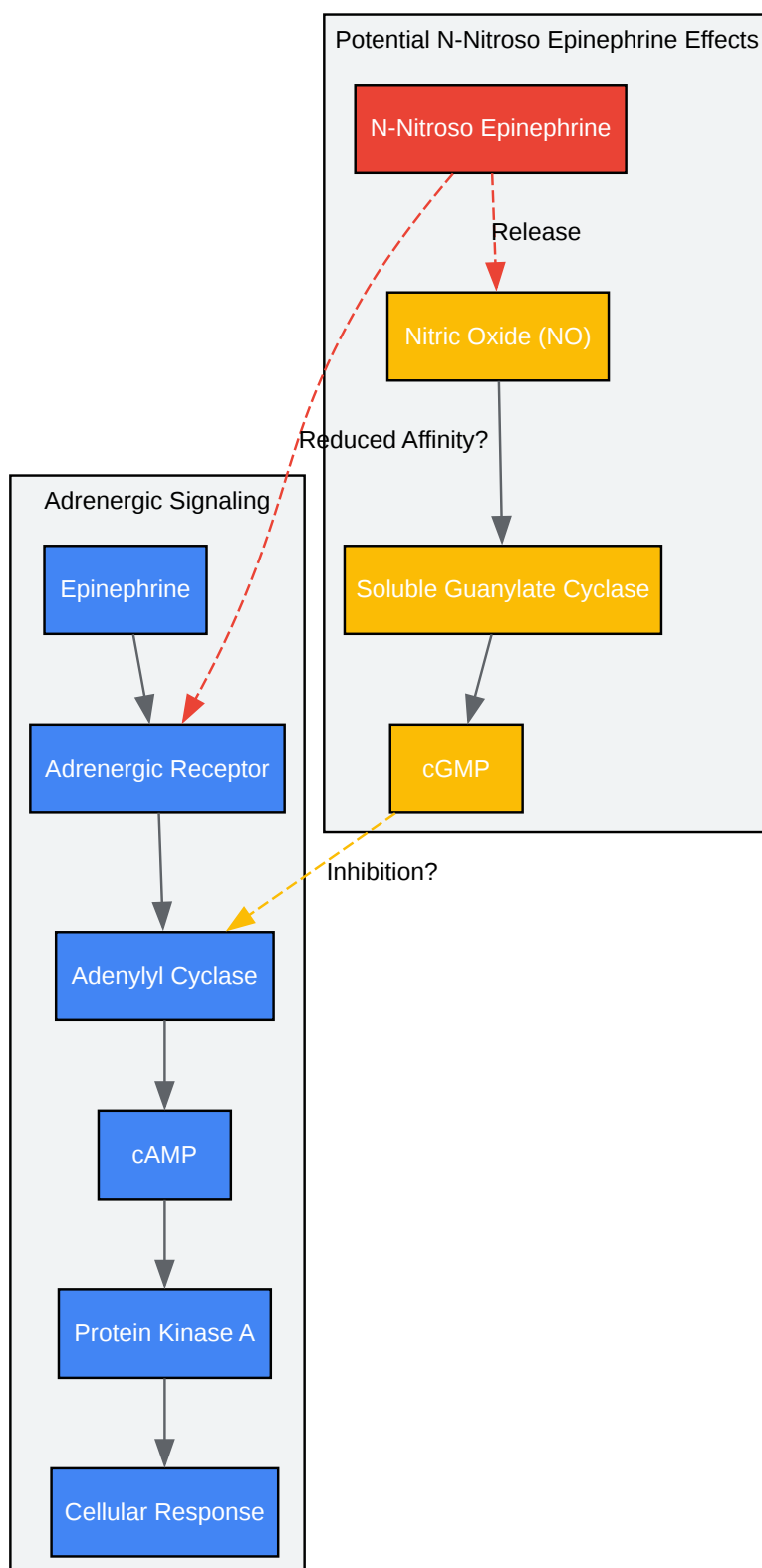
Caption: General workflow for the analysis of **N-Nitroso Epinephrine** in a sample.

Signaling Pathway Considerations

Epinephrine primarily acts through adrenergic receptors (α and β), which are G-protein coupled receptors (GPCRs). The activation of these receptors modulates the activity of adenylyl cyclase, leading to changes in intracellular cyclic AMP (cAMP) levels. The introduction of a nitroso group may alter the interaction of epinephrine with its receptors and subsequently affect downstream signaling.

Hypothetical Effect of N-Nitroso Epinephrine on Adrenergic Signaling

The N-nitroso group is an electron-withdrawing group, which could potentially reduce the binding affinity of the molecule to adrenergic receptors due to altered electronic and steric properties of the amine group, which is crucial for receptor interaction. Furthermore, the nitroso moiety can release nitric oxide (NO), which has its own signaling pathway involving soluble guanylate cyclase (sGC) and cyclic GMP (cGMP). This could lead to a complex interplay between the adrenergic and NO signaling pathways.



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Caption: Potential impact of **N-Nitroso Epinephrine** on adrenergic signaling.

Stability and Storage

Reference standards of **N-Nitroso Epinephrine** should be stored under controlled conditions to ensure their stability and integrity.

Recommended Storage Conditions:

Parameter	Recommendation
Temperature	-20°C for long-term storage.
Light	Protect from light.
Atmosphere	Store in a well-sealed container under an inert atmosphere (e.g., argon or nitrogen) if possible.

Stability of Solutions:

Solutions of **N-Nitroso Epinephrine** prepared for analysis should be used as fresh as possible. If storage is necessary, they should be kept at 2-8°C and protected from light. A stability study should be performed to determine the acceptable storage duration for a specific solvent and concentration.

Safety Precautions

N-Nitroso compounds are potentially carcinogenic and should be handled with appropriate safety precautions.

- **Personal Protective Equipment (PPE):** Wear gloves, a lab coat, and safety glasses when handling the reference standard and its solutions.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood.
- **Disposal:** Dispose of waste according to institutional and local regulations for hazardous materials.

Disclaimer: This document provides general guidance and protocols. All experimental procedures should be performed by qualified personnel in a suitably equipped laboratory. It is

the user's responsibility to validate all methods for their specific application and to ensure compliance with all applicable safety and regulatory requirements.

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